

Propionic Acid Methyl-d3 Ester: Proper Disposal Procedures

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Compound of Interest

Compound Name: Propionic Acid Methyl-d3 Ester

CAS No.: 38758-64-4

Cat. No.: B1148185

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Executive Summary & Core Directive

Propionic Acid Methyl-d3 Ester (CAS: 66687-07-8 / Unlabeled CAS: 554-12-1) is a stable isotope-labeled organic ester primarily used as an internal standard in mass spectrometry and metabolic tracking.

The Core Directive: Treat this compound as a High-Flammability Organic Solvent. Disposal must strictly follow RCRA Class D001 (Ignitable) protocols. Under no circumstances should this compound be discharged into municipal sewage systems. The primary disposal route is Fuel Blending or High-Temperature Incineration via a licensed hazardous waste handler.

Chemical Safety Profile & Hazard Identification

Effective disposal requires understanding the physicochemical properties that dictate risk. This compound is highly volatile and flammable.^{[1][2][3][4]}

Physicochemical Properties Table

Property	Value	Critical Disposal Implication
Flash Point	-2°C (28°F)	High Fire Risk: Vapors can ignite at freezer temperatures. Grounding is mandatory.
Boiling Point	79.8°C	High volatility; waste containers must be hermetically sealed to prevent vapor release.
Density	0.915 g/mL	Floats on water; aqueous fire suppression may spread the fire.
Water Solubility	Soluble (6.2 g/100mL)	Potential for aqueous migration; requires containment from drains.
RCRA Code	D001	Classified strictly as "Ignitable Waste."

Critical Hazards

- **Flammability:** Vapors are heavier than air and may travel to ignition sources and flash back.
- **Peroxide Formation:** While less prone than ethers, secondary oxidation in long-term storage can degrade the isotopic purity, though explosion risk is low compared to ethers.
- **Incompatibility:** Reacts vigorously with strong oxidizers, strong bases, and strong acids.

Pre-Disposal Handling & Segregation

Scientific Integrity Note: The integrity of a waste stream depends on segregation. Mixing deuterated esters with halogenated solvents or acidic aqueous streams significantly increases disposal costs and creates potential chemical incompatibility hazards.

Step 1: Segregation Logic

- Stream A (Preferred): Non-Halogenated Organic Solvents.
 - Includes: Acetone, Methanol, Ethyl Acetate, **Propionic Acid Methyl-d3 Ester**.
 - Destination: Fuel Blending (Energy Recovery).
- Stream B: Halogenated Solvents.
 - Includes: Dichloromethane, Chloroform.[5]
 - Destination: High-Temp Incineration (Costlier).
- Stream C: Aqueous Waste.
 - Do NOT mix Methyl propionate-d3 with aqueous acid/base waste unless it is a dilute wash fraction.

Step 2: Container Selection

- Material: High-density polyethylene (HDPE) or Safety Steel Cans (Type I).
- Venting: Use pressure-relieving caps if storing in warm environments to prevent vapor pressure buildup.
- Grounding: When transferring volumes >4L, bond the source and receiving containers to prevent static discharge.

Disposal Workflow & Decision Matrix

The following protocol ensures compliance with EPA 40 CFR 261.21 (Characteristic of Ignitability).

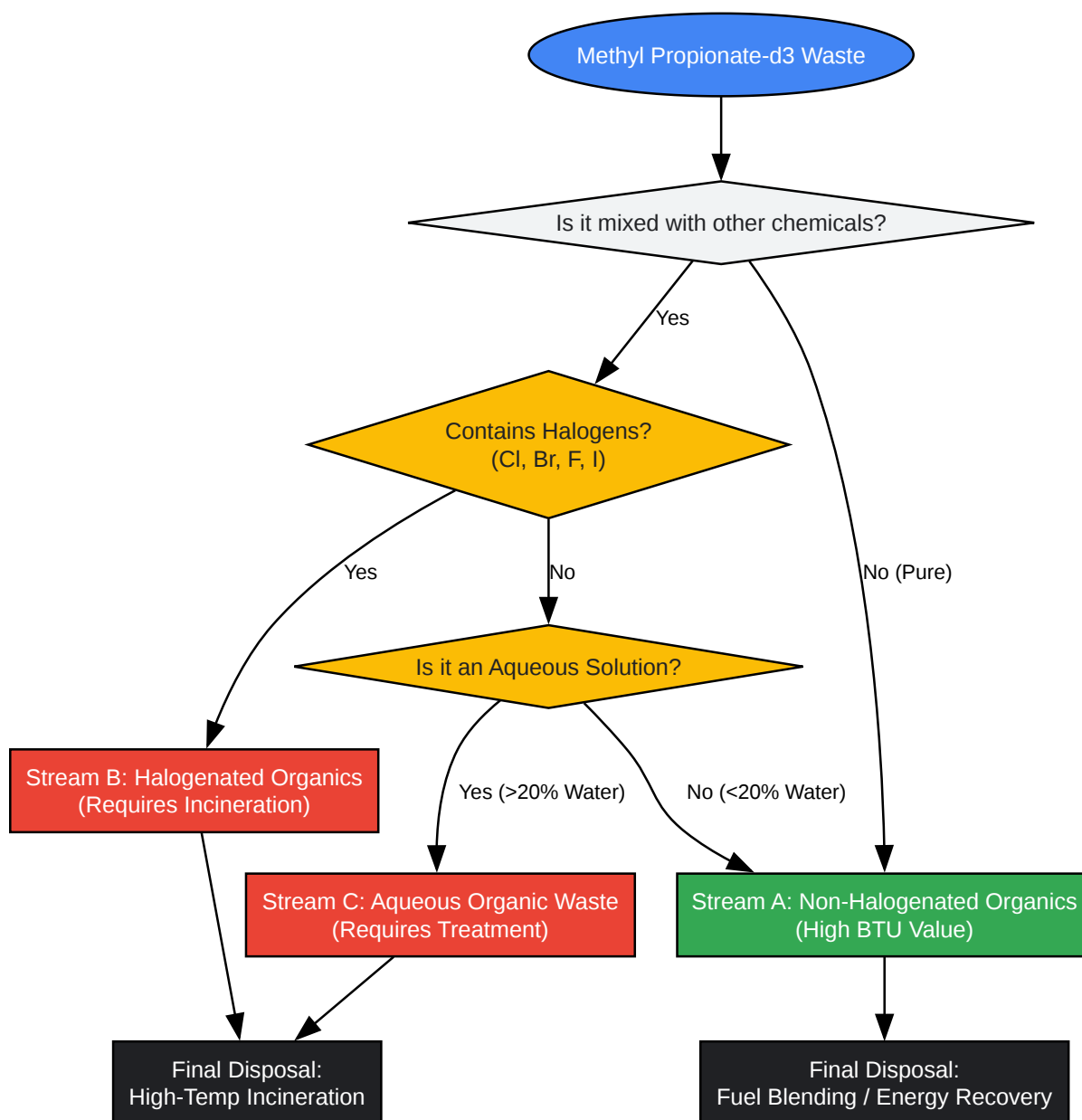
Operational Protocol

- Deactivation (Optional): For trace amounts in glassware, allow evaporation in a certified chemical fume hood (if permitted by local air quality regulations). For bulk liquid, do not evaporate.
- Collection: Pour waste into the Non-Halogenated Organic waste container.

- Labeling: Affix a hazardous waste label immediately.
 - Constituents: "Methyl Propionate-d3" (Do not abbreviate).
 - Hazard Checkbox: Flammable / Ignitable.
- Storage: Store in a Flammable Safety Cabinet until pickup.

Visualizing the Logic

The following diagram illustrates the decision process for disposing of **Propionic Acid Methyl-d3 Ester** based on its mixture state.



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Caption: Decision tree for categorizing **Propionic Acid Methyl-d3 Ester** waste streams to maximize energy recovery and ensure regulatory compliance.

Emergency Procedures (Spill Response)

In the event of a spill during transfer:

- Evacuate & Ventilate: Immediately clear the area and increase ventilation.[4] The flash point is -2°C; vapors are explosive.
- Eliminate Ignition: Cut power to hot plates and stirrers.
- Absorb: Use vermiculite or activated charcoal spill pillows. Do not use paper towels (combustible).
- Disposal of Debris: Place contaminated absorbents into a sealed container and label as Hazardous Waste Solid (Flammable).

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 11124, Methyl propionate. Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Regulations: 40 CFR Part 261 - Identification and Listing of Hazardous Waste. Retrieved from [[Link](#)]

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Sources

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- [2. vigon.com \[vigon.com\]](#)
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- [4. nj.gov \[nj.gov\]](#)
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